

An In-Depth Technical Guide to 4-Fluoro-5-hydroxy-2-methylbenzamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Fluoro-5-hydroxy-2-methylbenzamide

Cat. No.: B8130904

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This guide provides a comprehensive technical overview of **4-Fluoro-5-hydroxy-2-methylbenzamide**, a substituted benzamide of interest to researchers and professionals in drug development and chemical synthesis. This document delineates its chemical identity, a plausible synthetic pathway, its anticipated physicochemical properties, and a discussion of its potential applications based on the well-established bioactivity of the benzamide scaffold.

Core Compound Identification

- Chemical Name: **4-Fluoro-5-hydroxy-2-methylbenzamide**
- CAS Number: 2270905-39-8[1]
- IUPAC Name: **4-Fluoro-5-hydroxy-2-methylbenzamide**
- Molecular Formula: C₈H₈FNO₂[1]
- Molecular Weight: 169.15 g/mol [1]

Identifier	Value	Source
CAS Number	2270905-39-8	ChemScene[1]
Molecular Formula	C ₈ H ₈ FNO ₂	ChemScene[1]
Molecular Weight	169.15	ChemScene[1]

Synthesis and Mechanism

The synthesis of **4-Fluoro-5-hydroxy-2-methylbenzamide** can be logically approached from its corresponding carboxylic acid, 4-Fluoro-5-hydroxy-2-methylbenzoic acid (CAS No. 1784587-83-2). The conversion of a carboxylic acid to a primary amide is a fundamental transformation in organic chemistry, often proceeding through an activated intermediate to facilitate the reaction with an amine source.

Proposed Synthesis of 4-Fluoro-5-hydroxy-2-methylbenzoic acid

A direct, validated synthesis for 4-Fluoro-5-hydroxy-2-methylbenzoic acid is not readily available in the public domain. However, a plausible route can be extrapolated from the synthesis of structurally similar compounds, such as 4-fluoro-2-methylbenzoic acid, which has been synthesized from m-fluorotoluene. This suggests a synthetic strategy starting from a commercially available, appropriately substituted toluene derivative, followed by oxidation of the methyl group to a carboxylic acid.

Experimental Protocol: Amidation of 4-Fluoro-5-hydroxy-2-methylbenzoic acid

The following protocol describes a general yet robust method for the amidation of a carboxylic acid using a coupling agent. This method is chosen for its efficiency and broad substrate scope.

Materials:

- 4-Fluoro-5-hydroxy-2-methylbenzoic acid (1.0 eq)

- Titanium(IV) chloride (TiCl_4) (3.0 eq)[2]
- Pyridine (solvent)[2]
- Ammonia source (e.g., ammonia solution or ammonium chloride) (1.0 eq)
- Toluene
- 1 N Hydrochloric acid (HCl)
- Methylene chloride (DCM)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

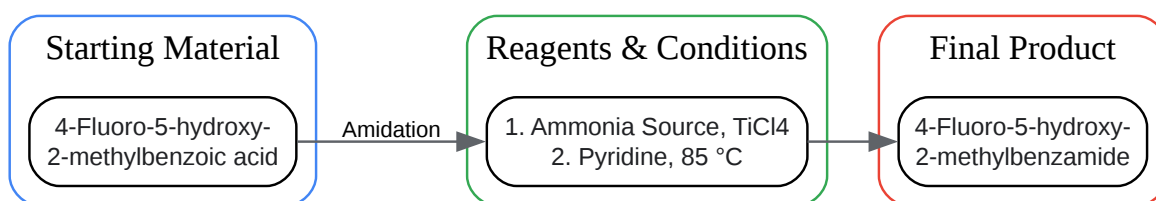
Procedure:

- **Reaction Setup:** In a dry, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-Fluoro-5-hydroxy-2-methylbenzoic acid (1.0 eq) in anhydrous pyridine.[2]
- **Addition of Reagents:** To the stirred solution, add the ammonia source (1.0 eq), followed by the dropwise addition of TiCl_4 (3.0 eq).[2] The reaction is exothermic and should be controlled with an ice bath if necessary.
- **Reaction:** The reaction mixture is then heated to 85 °C and stirred for approximately 2 hours. [2] Reaction progress should be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Remove the pyridine by co-evaporation with toluene under reduced pressure.
- **Extraction:** Treat the residue with 1 N HCl and extract the aqueous layer with methylene chloride (3 x volumes).[2]
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous MgSO_4 or Na_2SO_4 . Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude **4-Fluoro-5-hydroxy-2-methylbenzamide**.

- Purification: The crude product can be purified by recrystallization or column chromatography on silica gel.

Causality of Experimental Choices:

- Pyridine as Solvent: Pyridine serves not only as a solvent but also as a base to neutralize the HCl generated during the reaction, driving the equilibrium towards product formation.[2]
- Titanium(IV) chloride (TiCl_4): TiCl_4 acts as a powerful Lewis acid, activating the carboxylic acid towards nucleophilic attack by the amine. This allows the reaction to proceed under relatively mild conditions.[2]
- Inert Atmosphere: The use of an inert atmosphere is crucial to prevent the reaction of TiCl_4 with atmospheric moisture, which would deactivate the reagent.



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Caption: Synthetic workflow for the amidation of 4-Fluoro-5-hydroxy-2-methylbenzoic acid.

Physicochemical Properties and Structural Insights

While specific experimental data for **4-Fluoro-5-hydroxy-2-methylbenzamide** is not extensively available, its physicochemical properties can be predicted based on the general characteristics of substituted benzamides.

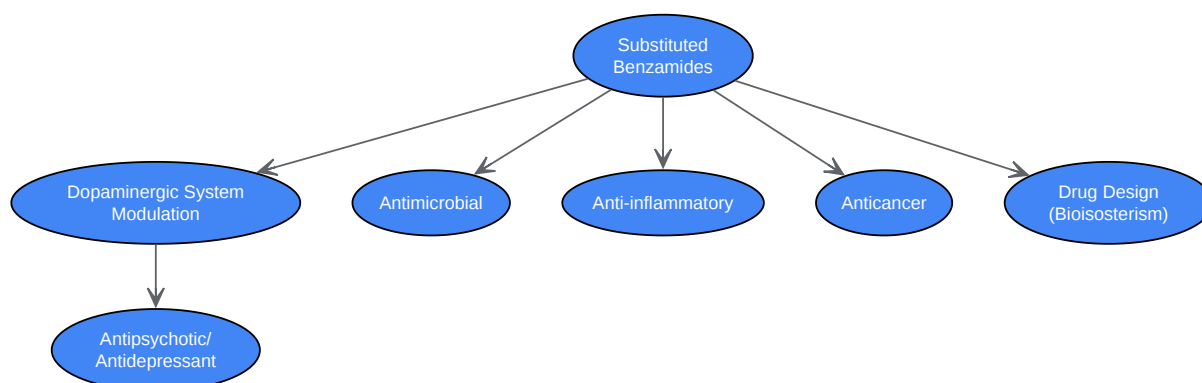
- Solubility: Benzamides are generally white or pale-colored powders that can be soluble in water and other organic solvents.[3] The presence of the hydroxyl and amide groups would likely contribute to its solubility in polar solvents.
- Stability: Benzamides are relatively stable compounds. However, they can be susceptible to degradation by strong acids or bases.[3]

- Spectroscopic Data:
 - ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methyl protons, and the amide protons. The chemical shifts and coupling constants of the aromatic protons will be influenced by the fluorine, hydroxyl, and amide substituents.
 - ^{13}C NMR: The carbon NMR will provide information on the chemical environment of each carbon atom in the molecule. The carbonyl carbon of the amide typically appears in the downfield region of the spectrum.
 - IR Spectroscopy: The infrared spectrum should exhibit characteristic absorption bands for the N-H stretching of the amide, the C=O stretching of the carbonyl group, and the O-H stretching of the hydroxyl group.

Potential Applications and Biological Relevance

The benzamide scaffold is a well-established pharmacophore in medicinal chemistry, with derivatives exhibiting a wide range of biological activities.

- Antipsychotic and Antidepressant Activity: Substituted benzamides are known to act as selective modulators of the dopaminergic system, with some compounds showing efficacy as atypical antipsychotics and antidepressants.^[4]
- Other Pharmacological Activities: Various benzamide derivatives have demonstrated antimicrobial, analgesic, anti-inflammatory, and anticancer properties.^[5]
- Bioisosteric Replacement: The amide bond is a key functional group in many biologically active molecules. The strategic replacement of an amide with a bioisostere can be a powerful tool in drug design to improve pharmacokinetic and pharmacodynamic properties. ^{[6][7]} **4-Fluoro-5-hydroxy-2-methylbenzamide** could serve as a valuable building block or a starting point for the development of novel therapeutic agents through such bioisosteric modifications.



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Caption: Potential pharmacological relevance of substituted benzamides.

Conclusion

4-Fluoro-5-hydroxy-2-methylbenzamide represents a molecule of significant interest for further investigation in the fields of medicinal chemistry and materials science. This guide provides a foundational understanding of its identity, a scientifically sound synthetic approach, and an overview of its potential properties and applications based on established knowledge of the benzamide class of compounds. The detailed experimental protocol and the discussion of the underlying chemical principles are intended to empower researchers to explore the potential of this and related molecules.

References

- Falcone, E., Perna, F. M., & Capriati, V. (2017). Formation of amides: one-pot condensation of carboxylic acids and amines mediated by TiCl₄. *Chemistry Central Journal*, 11(1), 91. [\[Link\]](#)
- Pani, L., Gessa, G. L., & Corsini, G. U. (2002). The substituted benzamides and their clinical potential on dysthymia and on the negative symptoms of schizophrenia. *Molecular Psychiatry*, 7(3), 247-253. [\[Link\]](#)

- Asif, M. (2016). Pharmacological Potential of Benzamide Analogues and their Uses in Medicinal Chemistry. Walsh Medical Media. [\[Link\]](#)
- Pharma guideline. (n.d.). Benzamides: Sulpiride. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN110903176A - Chemical synthesis method of 4-fluoro-2-methylbenzoic acid.
- Díaz-Toro, Y., et al. (2022). Structure-Based Bioisosterism Design, Synthesis, Biological Evaluation and In Silico Studies of Benzamide Analogs as Potential Anthelmintics. Molecules, 27(9), 2659. [\[Link\]](#)
- Ballatore, C., et al. (2020). Amide Bond Bioisosteres: Strategies, Synthesis, and Successes. Journal of Medicinal Chemistry, 63(23), 14345-14392. [\[Link\]](#)

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Sources

- 1. chemscene.com [\[chemscene.com\]](#)
- 2. Formation of amides: one-pot condensation of carboxylic acids and amines mediated by TiCl₄ - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 3. Benzamides: Sulpiride | Pharmaguideline [\[pharmaguideline.com\]](#)
- 4. chemguide.co.uk [\[chemguide.co.uk\]](#)
- 5. 15.16 Formation of Amides | The Basics of General, Organic, and Biological Chemistry [\[courses.lumenlearning.com\]](#)
- 6. researchgate.net [\[researchgate.net\]](#)
- 7. Amide Bond Bioisosteres: Strategies, Synthesis, and Successes - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Fluoro-5-hydroxy-2-methylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at:

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